

A Comprehensive Technical Guide to the Safe Handling of Trans-Anethole-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trans-Anethole-d3*

Cat. No.: *B12365212*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **Trans-Anethole-d3**. The information presented is compiled from various safety data sheets and toxicological reports for the non-deuterated analogue, trans-anethole. It is a standard and reasonable scientific assumption that the deuteration in **Trans-Anethole-d3** does not significantly alter its chemical reactivity or toxicological profile for the purposes of general safety and handling. This document is intended to supplement, not replace, official Safety Data Sheets (SDS) and institutional safety protocols.

Chemical and Physical Properties

Trans-Anethole-d3 is the deuterated form of trans-anethole, a naturally occurring phenylpropene derivative.^[1] While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to those of trans-anethole.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ D ₃ O	[2]
Molecular Weight	151.22 g/mol	[2]
Appearance	Clear, colorless to pale yellow liquid or solid with a low melting point.	[3][4]
Odor	Characteristic sweet, anise-like odor.	
Melting Point	20-23 °C (68-73.4 °F)	
Boiling Point	234-237 °C (453.2-458.6 °F)	
Flash Point	90-91 °C (194-195.8 °F)	
Density	0.988 g/cm ³ at 25 °C	
Solubility	Poorly soluble in water; soluble in organic solvents like benzene, ethyl acetate, acetone, and carbon disulfide.	

Toxicological Data

The toxicological data for trans-anethole is summarized below. These values should be considered relevant for **Trans-Anethole-d3** in the context of risk assessment and safety planning.

Metric	Value	Species	Route	Source
LD ₅₀ (Acute Oral)	2090 mg/kg	Rat	Oral	
LD ₅₀ (Acute Oral)	3050 mg/kg	Mouse	Oral	
No-Observed-Adverse-Effect Level (NOAEL)	300 mg/kg/day	Rat	Oral	
Lowest-Observed-Adverse-Effect Level (LOAEL)	175 mg/kg/day (maternal)	Rat	Oral	

Key Toxicological Findings:

- **Acute Toxicity:** Trans-anethole has low acute toxicity via oral, dermal, and inhalation routes.
- **Skin Sensitization:** It may cause an allergic skin reaction.
- **Carcinogenicity:** Classified as a weak hepatocarcinogen in rats when administered at high doses (1%) in the diet over a long period. It is suggested that this may be a secondary effect due to cytotoxicity rather than genotoxicity.
- **Genotoxicity:**trans-Anethole is not considered genotoxic under the conditions of an in vivo unscheduled DNA synthesis test.
- **Target Organs:** The liver is a primary target organ in repeated-dose toxicity studies.

Handling and Storage Protocols

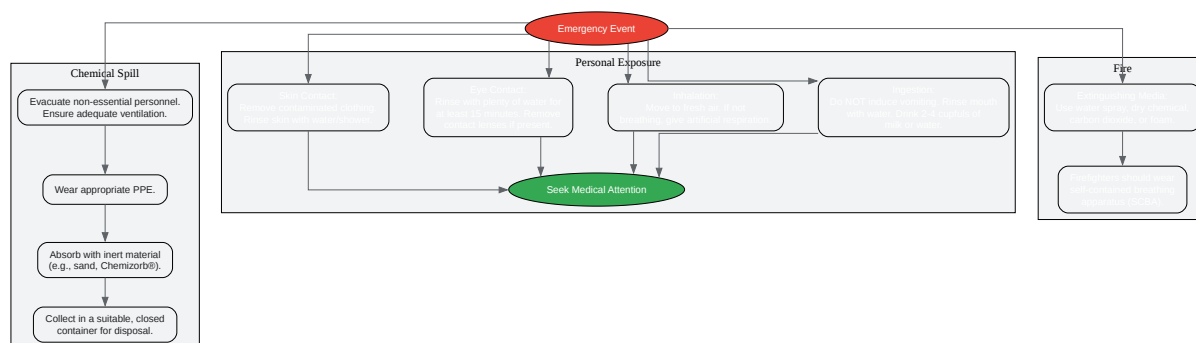
Proper handling and storage are crucial to ensure safety and maintain the integrity of **Trans-Anethole-d3**.

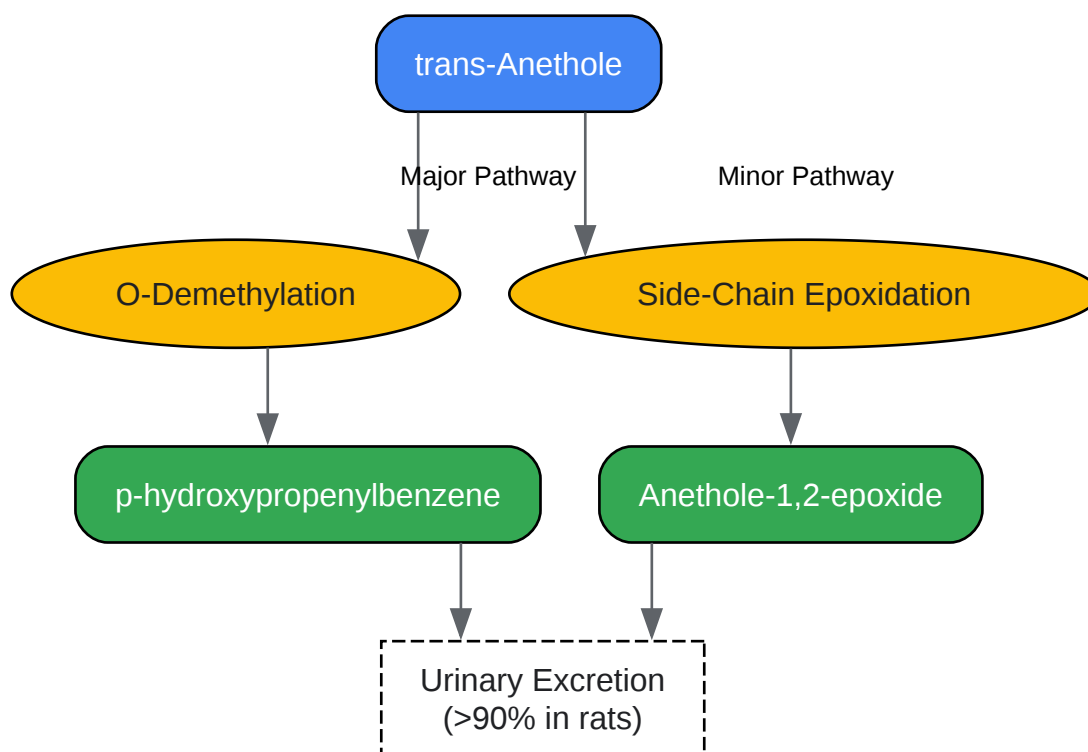
Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE when handling **Trans-Anethole-d3**.

Recommended Personal Protective Equipment

Use in a well-ventilated area.
Respirator may be needed for
large spills or poor ventilation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Trans-Anethole-d3 | C₁₀H₁₂O | CID 171391365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. trans-Anethole | 4180-23-8 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Trans-Anethole-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12365212#trans-anethole-d3-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com